

# Technical Support Center: Maximizing Squalene Yield from Olive Oil Pomace

Author: BenchChem Technical Support Team. Date: December 2025



Welcome to the technical support center for the extraction and purification of **squalene** from olive oil pomace. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and provide clear guidance on optimizing experimental protocols.

### Frequently Asked Questions (FAQs)

Q1: What is a typical squalene yield to expect from olive oil pomace?

A1: The **squalene** content in olive oil pomace can range from 0.2 to 6 mg/g (0.02% to 0.6%) of the pomace, and the final yield of extracted **squalene** is highly dependent on the extraction method and parameters used.[1][2][3] For instance, conventional solvent extractions might yield lower concentrations, while advanced methods like supercritical CO2 extraction or ultrasound-assisted extraction can significantly increase the recovery.[4][5]

Q2: My **squalene** yield is lower than expected. What are the common causes?

A2: Several factors can contribute to low **squalene** yields:

 Suboptimal Extraction Parameters: Temperature, pressure, solvent choice, and extraction time are critical. For example, in pressurized fluid extraction, temperature is a key parameter for effective squalene recovery.



- Improper Sample Preparation: The moisture content of the olive pomace should be low, ideally below 10%, as high moisture can hinder the extraction process. Particle size also plays a role; grinding the pomace can increase the extraction rate and yield.
- Inefficient Solvent: The choice of solvent significantly impacts extraction efficiency. While hexane is a common solvent, greener alternatives like 2-methyltetrahydrofuran (2-MeTHF) have shown comparable recovery rates.
- Degradation of Squalene: Squalene is an unsaturated hydrocarbon and can be susceptible to oxidation, especially at high temperatures in the presence of oxygen.
- Incomplete Saponification: If a saponification step is used to remove fatty acids, incomplete reaction can lead to the loss of **squalene** during subsequent purification steps.

Q3: How can I improve the purity of my extracted **squalene**?

A3: Crude extracts from olive pomace contain various other compounds like fatty acids, sterols, and tocopherols. To improve **squalene** purity, consider the following post-extraction steps:

- Saponification: This process converts fatty acid esters into water-soluble soaps, which can then be separated from the unsaponifiable fraction containing **squalene**.
- Molecular Distillation: This technique is effective for separating squalene from other less volatile compounds under high vacuum and can significantly increase purity.
- Chromatography: Techniques like flash chromatography can be employed for further purification to achieve high-purity **squalene**.

Q4: What is the most environmentally friendly method for squalene extraction?

A4: Supercritical CO2 (SC-CO2) extraction is considered a "green" technology as it uses non-toxic, non-flammable, and readily available carbon dioxide as a solvent. This method avoids the use of hazardous organic solvents. Additionally, the use of bio-based solvents like 2-methyltetrahydrofuran (2-MeTHF) is being explored as a greener alternative to conventional solvents like hexane.

## **Troubleshooting Guides**



## Issue 1: Low Squalene Yield with Supercritical CO2 Extraction

Potential Cause	Troubleshooting Step	
Incorrect Temperature and Pressure	Optimize the temperature and pressure. For squalene, a good starting point is around 40-50°C and 200-250 bar, though the optimal conditions can vary. Note that at pressures below 250 bar, increasing the temperature can sometimes decrease the extraction yield.	
Inadequate CO2 Flow Rate	Increasing the CO2 flow rate can enhance the extraction rate and yield up to a certain point.  Experiment with different flow rates to find the optimum for your system.	
High Moisture Content in Pomace	Ensure the olive pomace is adequately dried to a moisture content below 10%. High moisture can act as a barrier to the supercritical fluid.	
Insufficient Extraction Time	Increase the duration of the extraction to ensure complete recovery of squalene.	

## **Issue 2: Co-extraction of Unwanted Compounds**



Potential Cause	Troubleshooting Step	
Non-selective Extraction Conditions	Fine-tune the extraction parameters.  Supercritical CO2 extraction allows for selective extraction by modifying temperature and pressure.	
Lack of a Purification Step	Implement post-extraction purification methods such as saponification to remove fatty acids or molecular distillation to separate compounds based on their boiling points.	
Inappropriate Solvent Choice	Some solvents may have a higher affinity for other compounds present in the pomace.  Consider using a more selective solvent or a cosolvent system.	

# **Data Presentation: Comparison of Extraction Methods**

The following table summarizes quantitative data on **squalene** yield from olive oil pomace using different extraction methods.



Extraction Method	Key Parameters	Squalene Yield/Concentration	Reference
Pressurized Fluid Extraction	Solvent: 2-propanol or ethanol, Temperature: 190°C, Time: 10 min (3 cycles)	0.2-0.5 mg/g of pomace	
Supercritical CO2 Extraction	Temperature: 40°C, Pressure: 90 bar, CO2 Flow: 1 LPM	Up to ~6000 mg/100g (~60 mg/g) of extract	
Supercritical CO2 Extraction	Temperature: 33°C, Pressure: 17.5 MPa (175 bar), CO2 Flow: 5.4 g/min	Highest squalene recovery (specific value not given)	
Ultrasound-Assisted Extraction (UAE)	Solvent: Hexane, Temperature: 60°C, Solid/Liquid Ratio: 1/12 g/mL	4.575 mg/g of pomace	_
Conventional Solvent Extraction (Soxhlet)	Solvent: Hexane:Isopropanol (3:2)	5.217 mg/g of pomace	
Solvent Extraction	Solvent: Hexane	5.8 mg/g of oil	_
Solvent Extraction	Solvent: 2- Methyltetrahydrofuran (2-MeTHF)	4.3 mg/g of oil (with 83% recovery compared to hexane)	

## **Experimental Protocols**

# Protocol 1: Supercritical CO2 (SC-CO2) Extraction of Squalene

Objective: To extract squalene from olive oil pomace using supercritical CO2.

Materials:



- Dried and ground olive oil pomace (moisture content < 10%)</li>
- Supercritical fluid extractor
- High-purity CO2
- Collection vials

#### Methodology:

- Sample Preparation: Dry the olive oil pomace at 50°C until the moisture content is below 10%. Grind the dried pomace to a fine powder to increase the surface area for extraction.
- Extractor Setup: Load the ground pomace into the extraction vessel of the supercritical fluid extractor.
- Extraction Parameters: Set the extraction conditions. Based on literature, a good starting
  point for selective squalene extraction is a temperature of 40°C and a pressure of 90 bar
  with a CO2 flow rate of 1 liter per minute (LPM).
- Extraction Process: Start the CO2 pump and bring the system to the desired pressure and temperature. The extraction can be performed in cycles of static and dynamic periods (e.g., 3 minutes static followed by 3 minutes dynamic) to enhance efficiency.
- Collection: The extracted squalene, dissolved in the supercritical CO2, is depressurized in a
  collection vessel, causing the CO2 to return to its gaseous state and the squalene to
  precipitate.
- Quantification: Analyze the collected extract for squalene content using Gas
   Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography
   (HPLC).

# Protocol 2: Ultrasound-Assisted Extraction (UAE) of Squalene

Objective: To extract **squalene** from olive oil pomace using ultrasound assistance.



#### Materials:

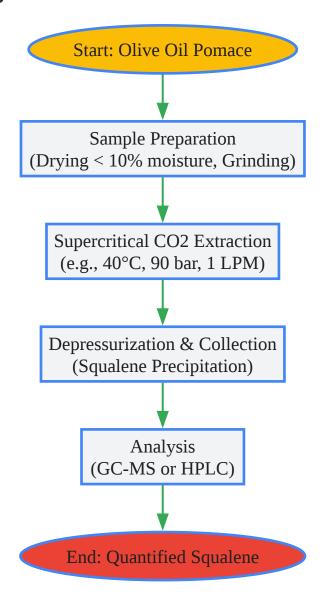
- · Dried and ground olive oil pomace
- Ultrasonic bath or probe
- Extraction solvent (e.g., hexane)
- Centrifuge
- Rotary evaporator
- Filtration apparatus

#### Methodology:

- Sample Preparation: Dry and grind the olive oil pomace as described in Protocol 1.
- Extraction:
  - Place a known amount of the ground pomace into an extraction vessel.
  - Add the extraction solvent (e.g., hexane) at a specific solid-to-liquid ratio (e.g., 1:12 g/mL).
  - Place the vessel in an ultrasonic bath or immerse an ultrasonic probe into the mixture.
  - Apply ultrasound at a controlled temperature (e.g., 60°C) for a specified duration.
- Separation: After extraction, separate the solid pomace from the liquid extract by centrifugation and filtration.
- Solvent Removal: Remove the solvent from the extract using a rotary evaporator under reduced pressure to obtain the crude squalene-containing oil.
- Purification (Optional): The crude extract can be further purified using saponification followed by liquid-liquid extraction to isolate the unsaponifiable fraction containing **squalene**.
- Quantification: Determine the squalene content in the final extract using GC-MS or HPLC.



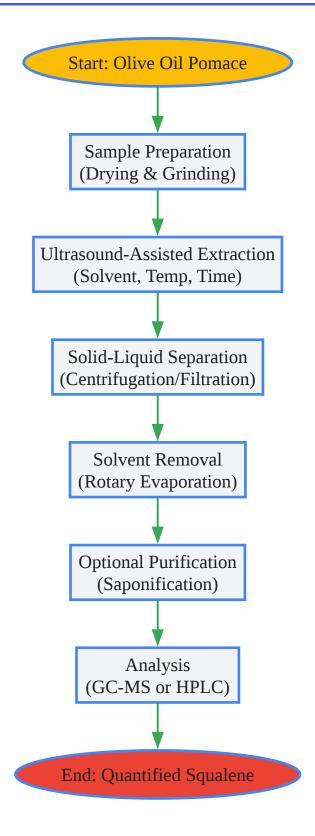
### **Visualizations**



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Caption: Workflow for Supercritical CO2 Extraction of **Squalene**.

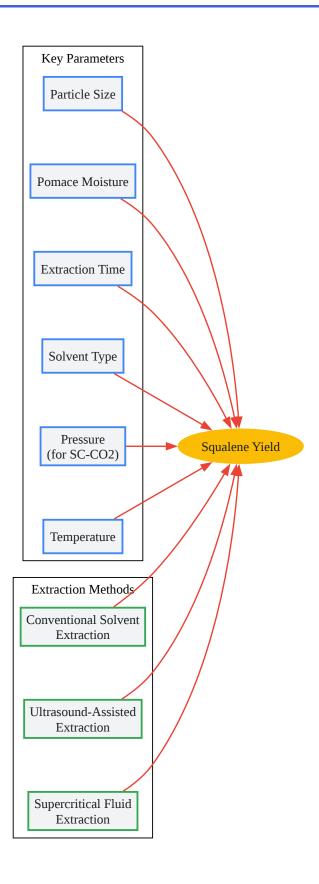




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Caption: Workflow for Ultrasound-Assisted Extraction of Squalene.





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Caption: Factors Influencing Squalene Yield from Olive Pomace.



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- To cite this document: BenchChem. [Technical Support Center: Maximizing Squalene Yield from Olive Oil Pomace]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164333#improving-the-yield-of-squalene-from-olive-oil-pomace]

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